

# N-Methylcyclopentanamine: An Uncharted Territory in Biological Activity

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## Compound of Interest

Compound Name: *N-methylcyclopentanamine*

Cat. No.: *B1588395*

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Shanghai, China – December 21, 2025 – A comprehensive review of publicly available scientific literature and bioassay data reveals a significant void in the understanding of the biological activity of **N-methylcyclopentanamine** as a standalone chemical entity. Despite its well-documented chemical and physical properties, there is a notable absence of quantitative data regarding its specific interactions with biological targets, its mechanism of action, and its potential therapeutic or toxicological effects. This lack of information presents both a challenge and an opportunity for the scientific and drug development communities.

**N-methylcyclopentanamine** is a cyclic secondary amine with the molecular formula  $C_6H_{13}N$ . Its structure, characterized by a cyclopentyl ring attached to a methylamino group, suggests the potential for interaction with various biological systems. However, extensive searches of chemical and biological databases, including PubChem, have yielded no specific bioassay results, such as  $IC_{50}$ ,  $EC_{50}$ , or  $K_i$  values, that would quantify its activity at the molecular level.

## Physicochemical Properties

While biological data is scarce, the physicochemical properties of **N-methylcyclopentanamine** are well-documented. A summary of these properties is presented below.

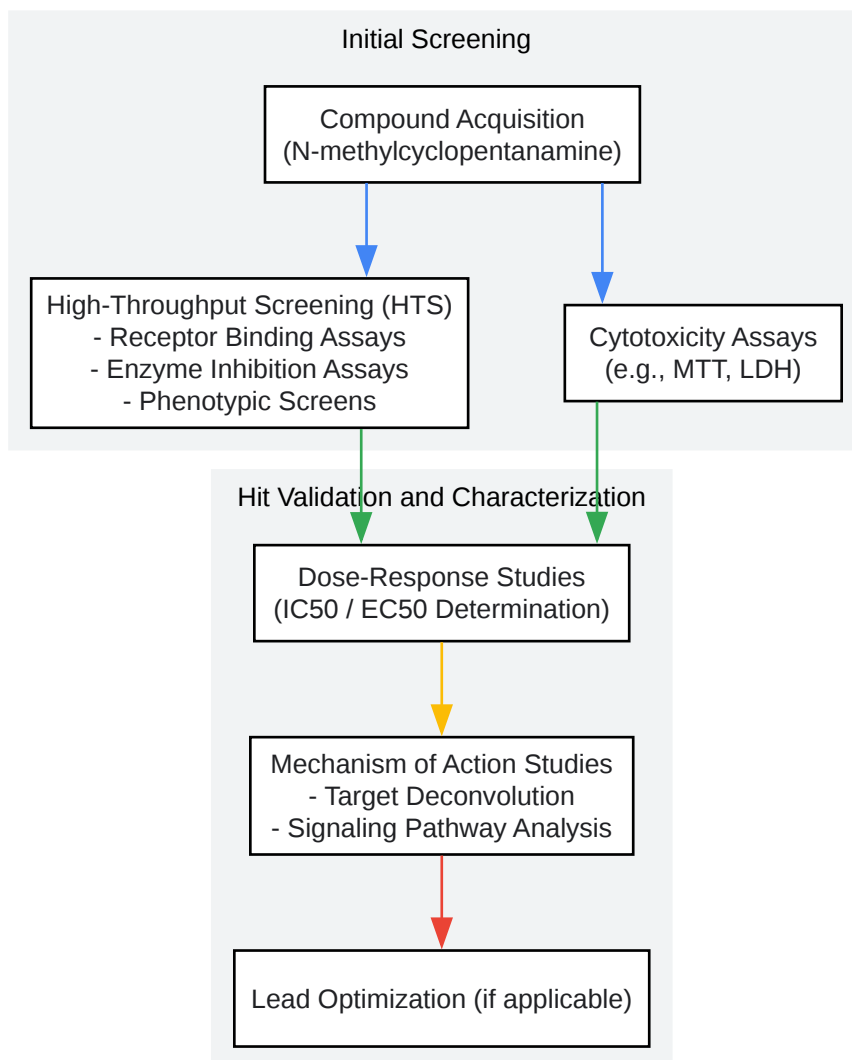
Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N	PubChem[1]
Molecular Weight	99.17 g/mol	PubChem[1]
CAS Number	2439-56-7	PubChem[1]
Boiling Point	120-122 °C	ChemicalBook[2]
Density	0.840 g/cm <sup>3</sup> (at 25 °C)	ChemicalBook[2]
pKa (Predicted)	10.94 ± 0.20	LookChem[3]

## A Call for Investigation: Potential Research Avenues

The absence of biological activity data for **N-methylcyclopentanamine** represents a clear research gap. For a compound with its structural features, a systematic investigation into its pharmacological and toxicological profile is warranted. Researchers and drug development professionals may consider this an opportunity for novel discovery.

A logical first step would be to conduct a broad screening to identify potential biological targets. This could be followed by more focused studies to determine the nature and extent of its activity. The following diagram illustrates a hypothetical workflow for the initial biological characterization of a novel compound like **N-methylcyclopentanamine**.

## Hypothetical Workflow for Biological Characterization



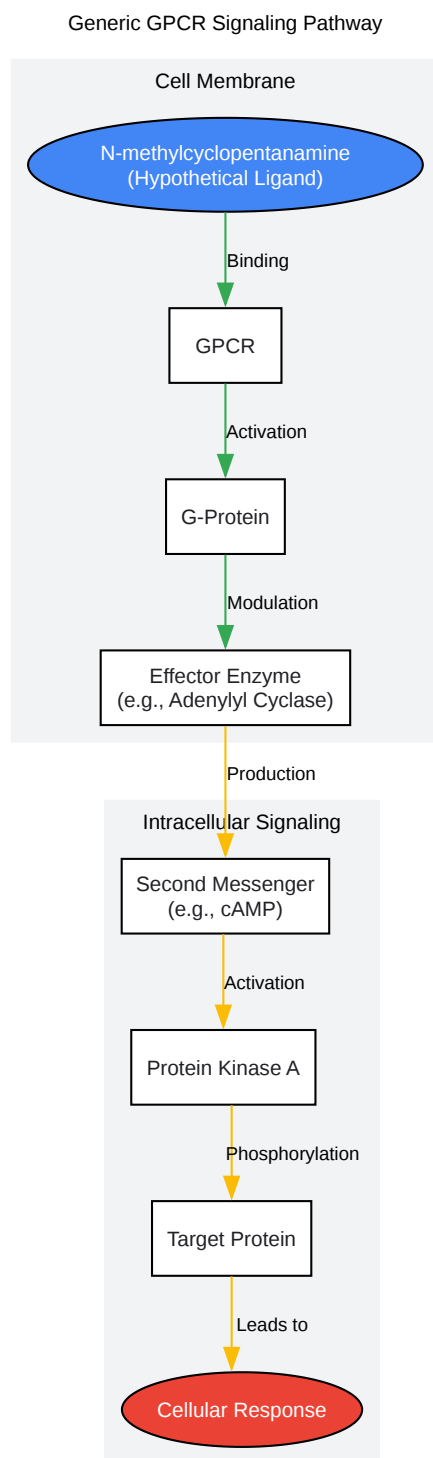
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Caption: A potential experimental workflow for the initial biological evaluation of **N-methylcyclopentanamine**.

## Potential Signaling Pathway Investigation

Should initial screening reveal activity against a specific target, such as a G-protein coupled receptor (GPCR), further investigation into the downstream signaling pathways would be

necessary. The following diagram illustrates a generic GPCR signaling cascade that could be investigated.



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Caption: A simplified diagram of a potential GPCR signaling pathway that could be activated by **N-methylcyclopentanamine**.

## Conclusion

The current state of knowledge regarding the biological activity of **N-methylcyclopentanamine** is remarkably limited. This technical guide, therefore, serves not as a summary of existing data, but as a delineation of a scientific unknown and a call to action for the research community. The well-defined physical and chemical properties of this compound, coupled with the complete absence of biological characterization, position **N-methylcyclopentanamine** as a molecule of interest for exploratory research in pharmacology, toxicology, and drug discovery. Future studies are essential to unveil its potential biological roles and to determine if this compound holds any promise as a therapeutic agent or poses any risk as an environmental or occupational hazard.

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## References

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